

how to handle and store 9,10-dichloroanthracene safely

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Compound of Interest

Compound Name: 9,10-Dichloroanthracene

Cat. No.: B1293567

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Technical Support Center: 9,10-Dichloroanthracene

This technical support center provides essential information for the safe handling, storage, and use of **9,10-dichloroanthracene** in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What is **9,10-dichloroanthracene** and what are its primary applications?

A1: **9,10-dichloroanthracene** is a chlorinated polycyclic aromatic hydrocarbon. It is a solid, typically appearing as a yellow to orange crystalline powder.^[1] Due to its photophysical properties, it is primarily used in research and industrial applications within organic electronics and photochemistry, including studies on fluorescence and as a component in chemiluminescence reactions.^[1]

Q2: What are the main hazards associated with **9,10-dichloroanthracene**?

A2: **9,10-dichloroanthracene** is considered hazardous. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[2] It is important to handle this chemical with appropriate safety precautions to avoid exposure.

Q3: What personal protective equipment (PPE) should be worn when handling **9,10-dichloroanthracene**?

A3: When handling **9,10-dichloroanthracene**, it is crucial to wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat or other protective clothing to prevent skin contact.[2] If there is a risk of inhaling dust, a NIOSH-approved respirator should be used.[3] Work should be conducted in a well-ventilated area or under a chemical fume hood.

Q4: How should **9,10-dichloroanthracene** be stored?

A4: Store **9,10-dichloroanthracene** in a tightly closed container in a dry, cool, and well-ventilated area.[2] It should be kept away from strong oxidizing agents, as they are incompatible.[2]

Q5: What should I do in case of accidental exposure to **9,10-dichloroanthracene**?

A5: In case of accidental exposure, follow these first aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[2]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and get medical attention.[2]

Q6: How should I dispose of **9,10-dichloroanthracene** waste?

A6: **9,10-dichloroanthracene** and its containers should be disposed of as hazardous waste.[2] Disposal should be in accordance with federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no product yield in a reaction	Impure starting materials or reagents.	Ensure the purity of 9,10-dichloroanthracene and all other reactants and solvents. Consider purification of starting materials if necessary. [4]
Incorrect reaction temperature or time.	Optimize the reaction temperature and monitor the reaction progress using techniques like Thin Layer Chromatography (TLC) to determine the optimal reaction time. [4]	
Presence of incompatible substances.	Ensure that no strong oxidizing agents or other incompatible chemicals are present in the reaction mixture. [2]	
Difficulty dissolving 9,10-dichloroanthracene	Use of an inappropriate solvent.	9,10-dichloroanthracene has low solubility in water but is soluble in many organic solvents. [1] For reactions, consider using solvents like chloroform, benzene, or other non-polar organic solvents. [1] [5] Gentle heating may aid dissolution, but ensure this is compatible with your reaction conditions.
Inconsistent results in chemiluminescence experiments	Degradation of reagents.	Peroxides and other reagents used in chemiluminescence can degrade over time. Use fresh reagents for best results. [6]

pH of the reaction medium is not optimal.	The intensity and duration of chemiluminescence can be highly dependent on pH. [7] Buffer the reaction mixture to the optimal pH for your specific system.	
Contamination of glassware.	Trace impurities can quench chemiluminescence. Ensure all glassware is scrupulously clean. [1]	
Product appears discolored or contains impurities	Side reactions or decomposition.	This could be due to a variety of factors including incorrect reaction conditions or the presence of light (for photosensitive reactions). Analyze the impurities to understand the side reactions and adjust the protocol accordingly. [8]
Incomplete reaction.	If starting material is present in the final product, consider extending the reaction time or increasing the temperature (if appropriate for the reaction). [4]	

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₄ H ₈ Cl ₂
Molecular Weight	247.12 g/mol [2]
Appearance	Yellow to orange crystalline powder[1]
Melting Point	210-216 °C[2]
Boiling Point	401.3 °C at 760 mmHg[2]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and benzene[1][9]
Vapor Pressure	0.0±0.9 mmHg at 25°C (Predicted)[2]

Experimental Protocols

Protocol: Peroxyoxalate Chemiluminescence Demonstration

This protocol is adapted for the use of **9,10-dichloroanthracene** as the fluorophore in a peroxyoxalate chemiluminescence reaction.

Materials:

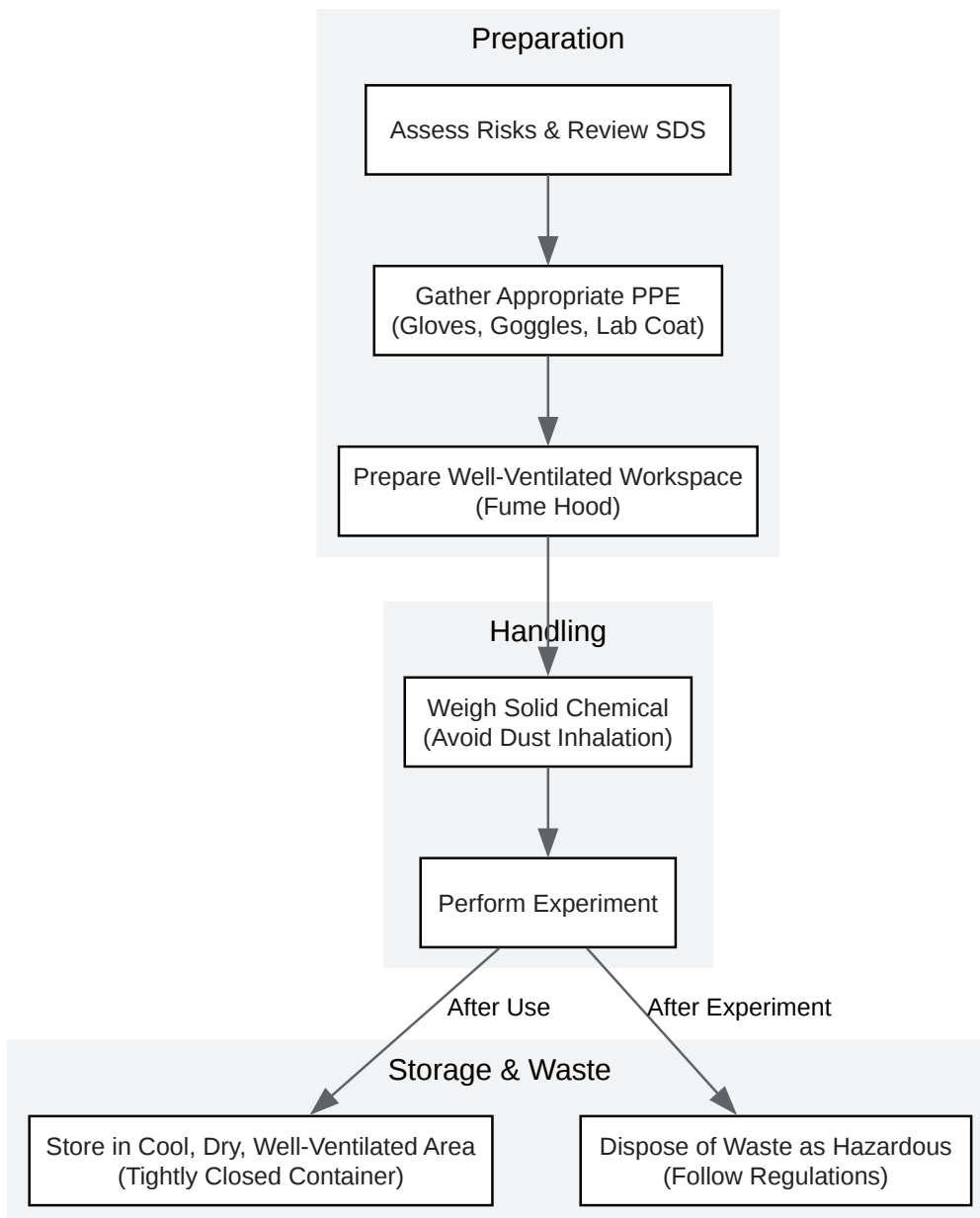
- **9,10-dichloroanthracene**
- Bis(2,4,6-trichlorophenyl) oxalate (TCPO)
- Hydrogen peroxide (30% solution)
- Sodium salicylate (catalyst)
- Ethyl acetate (solvent)
- A clean, dry glass vial or flask

Procedure:

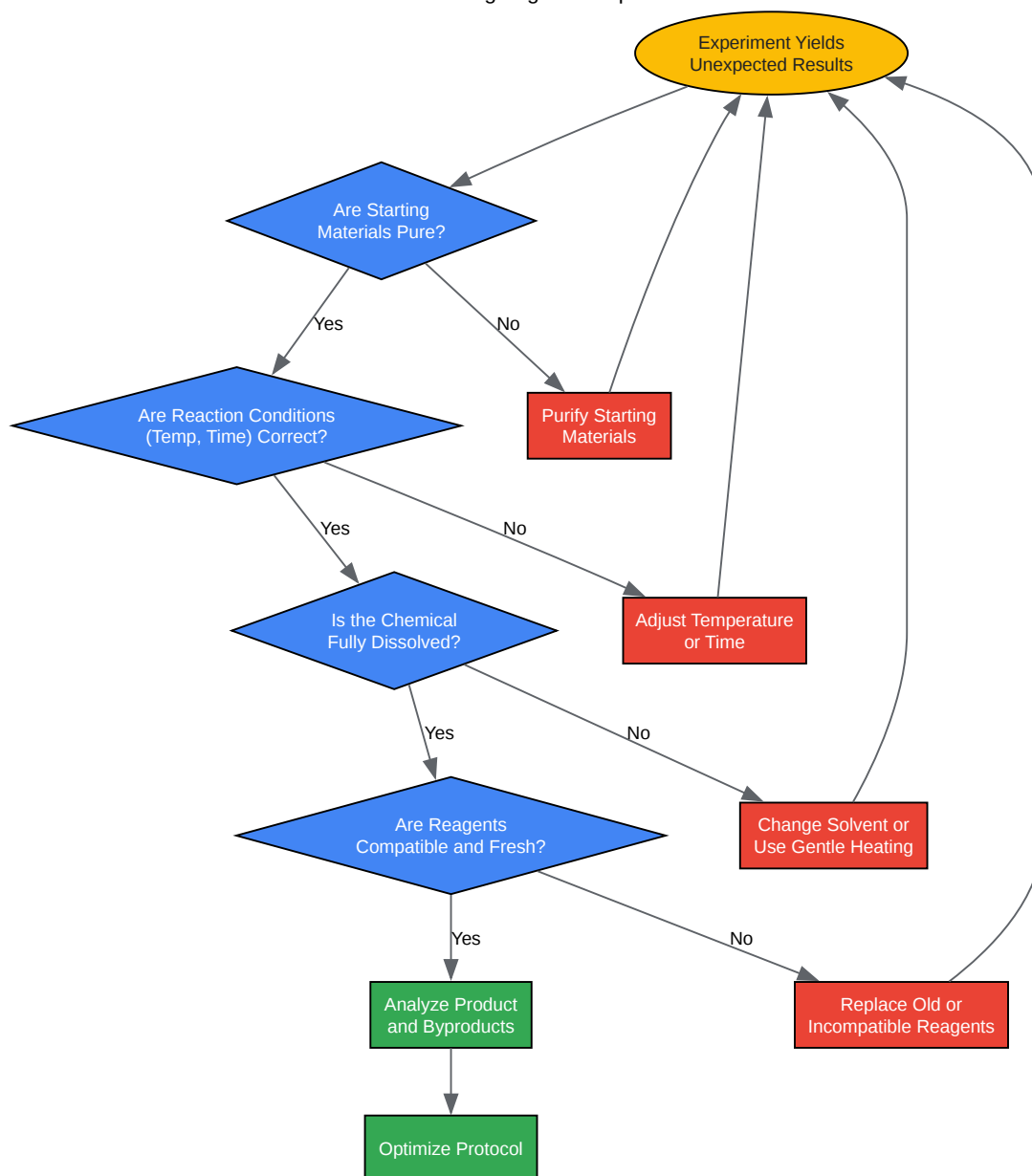
- **Prepare the Oxalate Ester-Fluorophore Solution:** In a clean, dry glass vial, dissolve a small amount (e.g., 5 mg) of **9,10-dichloroanthracene** and a larger amount (e.g., 50 mg) of TCPO in 10 mL of ethyl acetate. Swirl gently to dissolve.
- **Prepare the Oxidizer Solution:** In a separate container, carefully dilute 1 mL of 30% hydrogen peroxide with 9 mL of ethyl acetate. Caution: Hydrogen peroxide is a strong oxidizer; handle with appropriate PPE.
- **Initiate the Chemiluminescence:** In a darkened room or under a fume hood with the lights off, add a small amount (a few crystals) of sodium salicylate to the oxalate ester-fluorophore solution.
- **Observe the Reaction:** Carefully add a few drops of the diluted hydrogen peroxide solution to the vial containing the oxalate ester and fluorophore. The mixture should immediately begin to glow with a characteristic color.
- **Quenching the Reaction:** The chemiluminescence will fade as the reagents are consumed. The reaction can be quenched by dilution with a large volume of an appropriate solvent.
- **Disposal:** Dispose of all chemical waste according to institutional and local regulations for hazardous waste.

Visualizations

Safe Handling and Storage Workflow for 9,10-Dichloroanthracene



Troubleshooting Logic for Experiments

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